

## Application Notes and Protocols for Liquid-Liquid Extraction of Lanthanides using DODGAA

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

N,N-dioctyldiglycolamic acid (DODGAA) is a highly efficient extractant for the liquid-liquid extraction and separation of lanthanide ions (Ln³+).[1][2] This CHON-based extractant (composed of Carbon, Hydrogen, Oxygen, and Nitrogen) offers a green alternative to commonly used organophosphorus extractants, as its degradation products are less likely to interfere with separation processes.[3] DODGAA facilitates the quantitative partitioning of all lanthanide ions from moderately acidic solutions, demonstrating notable selectivity for heavier lanthanides.[1][2][4] The extraction mechanism involves a proton-exchange reaction, leading to the formation of a 1:3 complex of the type Ln(DODGAA)₃.[1][2][4] This document provides a detailed protocol for the liquid-liquid extraction of lanthanides using DODGAA, including reagent preparation, extraction and stripping procedures, and analytical methods.

## **Key Performance Characteristics of DODGAA**

- High Extraction Efficiency: DODGAA can quantitatively extract all lanthanide ions from moderately acidic solutions.[1][2][4]
- Selectivity: It shows selectivity for heavier lanthanides, allowing for their separation from lighter lanthanides.[1][2][4]



- Favorable Stripping Conditions: The extracted lanthanides can be effectively stripped from the organic phase using acidic solutions.[1][2][4]
- Environmentally Benign: As a CHON-based extractant, DODGAA is completely incinerable, leaving no phosphorus residues.[3]
- Strong Acidity: With a pKa of 3.54 ± 0.03 in water, DODGAA is a stronger acid than acetic
  acid, enabling extraction from more acidic solutions.[4][5]

## **Experimental Protocols**Synthesis of DODGAA

DODGAA can be synthesized in a single step with a high yield.[2][6]

#### Materials:

- Diglycolic anhydride
- Dioctylamine
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- n-hexane

#### Procedure:

- Disperse diglycolic anhydride in CH2Cl2 in an ice bath.
- Add a solution of dioctylamine in CH<sub>2</sub>Cl<sub>2</sub> dropwise to the diglycolic anhydride suspension.
- Stir the mixture overnight at room temperature.
- Wash the resulting solution sequentially with acidic and basic water, and then with pure water.
- Dry the organic phase over anhydrous sodium sulfate.
- Remove the solvent in vacuo to obtain the crude product.



- Recrystallize the crude product from n-hexane to yield DODGAA as a white powder.
- Confirm the structure of the synthesized DODGAA using <sup>1</sup>H NMR and elemental analysis.[6]

## **Liquid-Liquid Extraction Procedure**

#### Materials:

- DODGAA
- Organic diluent (e.g., isooctane, hexane, toluene)[4][6]
- Phase modifier (e.g., 1-octanol, to prevent third phase formation)[6][7]
- Aqueous feed solution containing lanthanide ions (e.g., nitrates or chlorides)[8][9]
- Acid for pH adjustment (e.g., HNO₃ or HCl)
- Centrifuge tubes
- Vortex mixer or shaker
- Centrifuge

#### Procedure:

- Organic Phase Preparation: Prepare the organic phase by dissolving a specific concentration of DODGAA (e.g., 0.1 M) in the chosen organic diluent. Add a phase modifier if necessary.[6][9]
- Aqueous Phase Preparation: Prepare the aqueous phase containing a known concentration
  of lanthanide ions. Adjust the pH of the solution to the desired value using an appropriate
  acid.[9]
- Extraction:
  - In a centrifuge tube, mix equal volumes of the organic and aqueous phases (e.g., 2 mL each).



- Vigorously agitate the mixture for a sufficient time (e.g., 10 minutes) to ensure equilibrium is reached.[10]
- Centrifuge the mixture to facilitate phase separation.[9]
- Analysis:
  - Carefully separate the two phases.
  - Determine the concentration of lanthanide ions remaining in the aqueous phase using a suitable analytical technique such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or Atomic Absorption Spectrometry (AAS).
  - Calculate the concentration of lanthanides in the organic phase by mass balance.

## **Stripping Procedure**

The back-extraction of lanthanides from the loaded organic phase is readily achieved using an acidic solution.[1][4]

#### Materials:

- · Lanthanide-loaded organic phase
- Stripping solution (e.g., dilute HNO₃)

#### Procedure:

- Mix the lanthanide-loaded organic phase with the acidic stripping solution in a centrifuge tube.
- Agitate the mixture to facilitate the transfer of lanthanides back into the aqueous phase.
- Centrifuge to separate the phases.
- Analyze the lanthanide concentration in both phases to determine the stripping efficiency.

## **Data Presentation**



Table 1: Effect of pH on the Extraction of Lanthanides by DODGAA

| Lanthanide | pH for 50% Extraction (pH₀.₅) |
|------------|-------------------------------|
| La(III)    | ~2.5                          |
| Ce(III)    | ~2.4                          |
| Pr(III)    | ~2.3                          |
| Nd(III)    | ~2.2                          |
| Sm(III)    | ~2.0                          |
| Eu(III)    | ~1.9                          |
| Gd(III)    | ~1.8                          |
| Tb(III)    | ~1.7                          |
| Dy(III)    | ~1.6                          |
| Ho(III)    | ~1.5                          |
| Er(III)    | ~1.4                          |
| Tm(III)    | ~1.3                          |
| Yb(III)    | ~1.2                          |
| Lu(III)    | ~1.1                          |

Note: The  $pH_{0.5}$  values are approximate and can vary depending on the experimental conditions such as the concentrations of DODGAA and lanthanides, and the organic diluent used.

Table 2: Separation Factors (β) for Adjacent Lanthanides using DODGAA

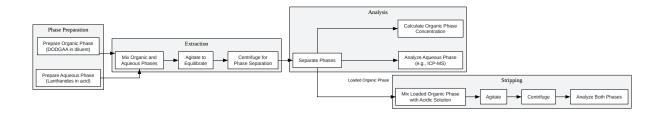


| Lanthanide Pair | Separation Factor (β) |
|-----------------|-----------------------|
| Ce/La           | ~1.3                  |
| Pr/Ce           | ~1.3                  |
| Nd/Pr           | ~1.3                  |
| Sm/Nd           | ~1.6                  |
| Eu/Sm           | ~1.3                  |
| Gd/Eu           | ~1.3                  |
| Tb/Gd           | ~1.3                  |
| Dy/Tb           | ~1.3                  |
| Ho/Dy           | ~1.3                  |
| Er/Ho           | ~1.3                  |
| Tm/Er           | ~1.3                  |
| Yb/Tm           | ~1.3                  |
| Lu/Yb           | ~1.3                  |

Note: The separation factor is the ratio of the distribution coefficients of two different metal ions. Values are approximate and depend on experimental conditions.

# Visualizations Experimental Workflow

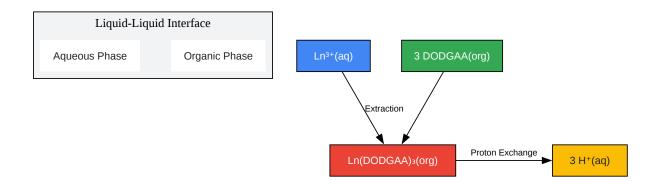




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Caption: Workflow for lanthanide extraction and stripping using DODGAA.

## **Mechanism of Extraction**



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